

# Personal protective equipment for handling Benzophenone-2

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## Compound of Interest

Compound Name: Benzophenone-2

Cat. No.: B1218759

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## Essential Safety and Handling Guide for Benzophenone-2

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Benzophenone-2** (CAS No. 131-55-5). The following information is compiled to ensure the safe handling of this chemical in a laboratory setting, prioritizing the well-being of researchers, scientists, and drug development professionals.

Disclaimer: Comprehensive safety data for **Benzophenone-2** is limited. The European Scientific Committee on Consumer Safety (SCCS) has indicated concerns regarding its potential genotoxicity and endocrine activity, and as such, could not conclude on its safety.<sup>[1]</sup> Therefore, handling this chemical requires a cautious approach, and a thorough, specific risk assessment should be conducted before any use. Much of the following guidance is based on the safety information for the closely related compound, Benzophenone (CAS No. 119-61-9), and general best practices for handling potentially hazardous chemical powders.

## Hazard and Exposure Data

Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **Benzophenone-2**, the following table summarizes known hazards and general protective measures. Information for Benzophenone is included for reference and should be used to inform a conservative safety approach.

Parameter	Information for Benzophenone-2	Information for Benzophenone (for reference)	Source
GHS Hazard Statements	Data not available. Potential for genotoxicity and endocrine activity.[1]	Suspected of causing cancer. Very toxic to aquatic life with long-lasting effects.	[2][3]
Signal Word	Data not available	Danger	[4]
Physical Form	Reported as a fragrance ingredient, UV-filter, and light stabilizer.[1]	White to off-white crystalline powder.	[5]
Permissible Exposure Limit (PEL)	Data not available	Data not available	
Threshold Limit Value (TLV)	Data not available	Data not available	
Immediately Dangerous to Life or Health (IDLH)	Data not available	Data not available	
Glove Material	Data not available. Select gloves resistant to organic compounds.	Chemical-resistant gloves (e.g., nitrile, neoprene) are recommended.	[5]

## Personal Protective Equipment (PPE) Selection

Proper selection and use of PPE are critical to minimize exposure. The following are minimum requirements for handling **Benzophenone-2**.

- Eye Protection: Wear safety glasses with side shields or chemical splash goggles.[2][5]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene.[5] Inspect gloves for any tears or punctures before use.[5]

- Body Protection: A fully buttoned laboratory coat is required to protect against skin contact.  
[5][6]
- Respiratory Protection: Conduct all manipulations of the solid compound that may generate dust within a chemical fume hood to minimize inhalation exposure.[5][6] If a fume hood is not available or if dust generation is significant, a NIOSH/MSHA-approved respirator should be used.[6]

## Experimental Protocols: Step-by-Step Handling Procedures

- Risk Assessment: Conduct a task-specific risk assessment before beginning any work.
- Fume Hood: Ensure a chemical fume hood is available and functioning correctly.[5]
- Safety Equipment: Locate the nearest eyewash station and safety shower.[5]
- Gather Materials: Assemble all necessary PPE, handling equipment (e.g., spatulas, weighing papers), and waste containers before handling the chemical.
- Donning PPE: Put on a lab coat, followed by safety glasses/goggles, and finally, gloves.
- Weighing and Transferring:
  - Perform all weighing and transferring of solid **Benzophenone-2** inside a chemical fume hood to control dust.[5]
  - Use a spatula for transferring the powder. Avoid scooping or pouring in a manner that creates airborne dust.[5]
  - If dissolving in a solvent, add the solid to the solvent slowly to avoid splashing.
- Container: Keep the container tightly closed when not in use.[6][7]
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials.[5][7]

- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.[\[5\]](#)

## Spill and Emergency Procedures

- Small Spills (Solid):
  - Alert personnel in the immediate area.[\[5\]](#)
  - Wearing appropriate PPE, gently sweep or scoop the solid material to avoid creating dust.[\[5\]](#)
  - Collect the material into a labeled container for hazardous waste.[\[5\]](#)
  - Clean the spill area with a damp cloth or paper towel, and place the cleaning materials in the hazardous waste container.[\[5\]](#)
- Skin Contact:
  - Immediately flush the affected skin with plenty of water for at least 15 minutes.[\[2\]](#)[\[8\]](#)
  - Remove contaminated clothing.[\[2\]](#)
  - If skin irritation occurs, seek medical advice.[\[2\]](#)
- Eye Contact:
  - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)[\[8\]](#)
  - Seek medical attention.[\[2\]](#)
- Inhalation:
  - Move the exposed individual to fresh air.[\[2\]](#)
  - If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[2\]](#)
  - Seek medical advice if discomfort or irritation persists.[\[2\]](#)

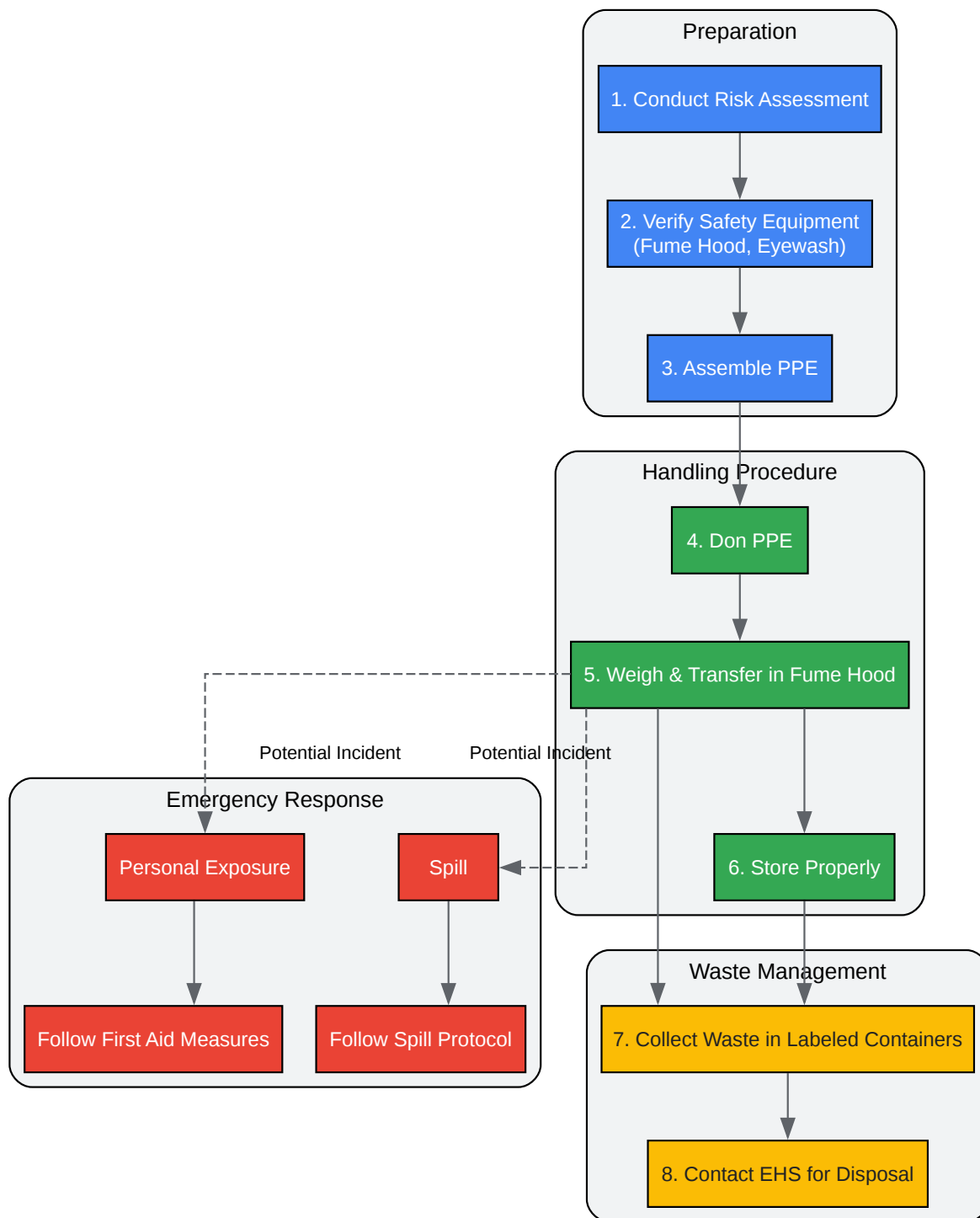
- Ingestion:
  - Rinse mouth thoroughly with water.[2]
  - Do NOT induce vomiting.[2]
  - Seek immediate medical attention.[6]

## Disposal Plan

Dispose of all waste containing **Benzophenone-2** in accordance with institutional and local regulations for chemical waste.[5]

- Solid Waste:
  - Collect unused or contaminated solid **Benzophenone-2** in a clearly labeled, sealed container for hazardous waste.[5]
  - Label the container as "Hazardous Waste" and include the chemical name.[5]
- Contaminated Materials:
  - Dispose of contaminated gloves, weighing papers, and other disposable materials in a designated solid hazardous waste container.[5]
- Solutions:
  - Collect solutions containing **Benzophenone-2** in a labeled container for liquid chemical waste. Do not pour down the drain.[4][7]
- Professional Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal company to arrange for waste pickup.[9]
  - Provide the Safety Data Sheet (or this guide if an SDS is unavailable) to the waste disposal service.[9] Incineration in a chemical incinerator with an afterburner and scrubber is a common disposal method for such compounds.[9]

## Workflow and Logical Relationships



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Caption: Workflow for the safe handling and disposal of **Benzophenone-2**.

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